

Personal protective equipment for handling DL-TYROSINE (3,3-D2)

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Compound of Interest

Compound Name: DL-TYROSINE (3,3-D2)

Cat. No.: B1579887

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Essential Safety Protocols for Handling DL-TYROSINE (3,3-D2)

For Researchers, Scientists, and Drug Development Professionals: Your Guide to Safe Handling, Operation, and Disposal.

This document provides critical, immediate safety and logistical information for the proper handling of **DL-TYROSINE (3,3-D2)**. Adherence to these procedural guidelines is essential for ensuring a safe laboratory environment and preventing exposure.

Hazard Identification and Personal Protective Equipment (PPE)

DL-TYROSINE (3,3-D2) is a powdered substance that can cause skin irritation, serious eye irritation, and respiratory tract irritation[1][2][3][4][5][6]. Therefore, the use of appropriate Personal Protective Equipment (PPE) is mandatory to minimize exposure.

Table 1: Recommended Personal Protective Equipment for Handling **DL-TYROSINE (3,3-D2)**

PPE Category	Specification	Purpose
Eye Protection	Safety glasses with side shields or chemical safety goggles.	To protect eyes from dust particles that can cause serious irritation[1][2][3][4][5][6].
Hand Protection	Chemical-resistant gloves (e.g., Nitrile).	To prevent skin contact and subsequent irritation[1][2][3][4][5][6]. Gloves should be inspected before use and disposed of properly after handling the substance[7].
Respiratory Protection	NIOSH-approved P1 or N95 respirator for powders.	To avoid inhalation of dust particles which may cause respiratory irritation[1][2][3][4][5][6][8].
Protective Clothing	A standard laboratory coat.	To protect skin and personal clothing from contamination.

Operational Plan: Step-by-Step Handling Procedures

2.1. Donning PPE

- Lab Coat: Put on a clean, buttoned lab coat.
- Respirator: If required, don the respirator, ensuring a proper fit and seal.
- Eye Protection: Put on safety glasses or goggles.
- Gloves: Don gloves, ensuring they cover the cuffs of the lab coat.

2.2. Handling **DL-TYROSINE (3,3-D2)**

- Ventilation: Handle the compound in a well-ventilated area, preferably within a chemical fume hood, to minimize dust dispersion.

- Weighing: When weighing, use a balance with a draft shield.
- Transferring: Use appropriate tools (e.g., spatula) to transfer the powder. Avoid actions that could generate dust.
- Spills: In case of a spill, avoid creating dust. Gently cover the spill with an absorbent material, then carefully scoop the mixture into a designated waste container. Clean the area with a wet cloth.

2.3. Doffing PPE

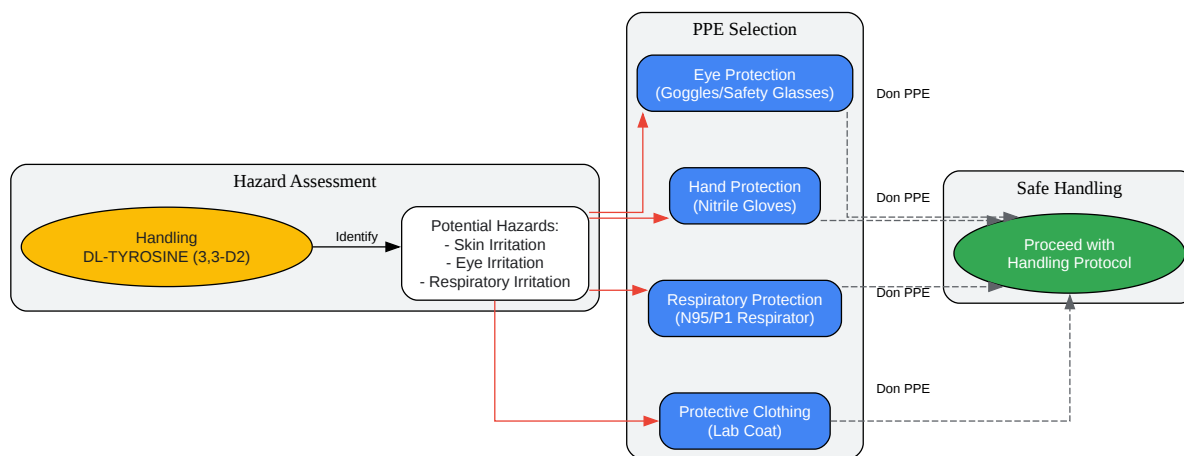
- Gloves: Remove gloves first, turning them inside out as you remove them to trap any contaminants.
- Lab Coat: Remove the lab coat, folding the contaminated side inward.
- Eye Protection: Remove eye protection.
- Respirator: Remove the respirator last.
- Hand Hygiene: Wash hands thoroughly with soap and water after removing all PPE.

Disposal Plan

- Contaminated PPE: Dispose of used gloves and any other contaminated disposable PPE in a designated hazardous waste container.
- Chemical Waste: Dispose of unused **DL-TYROSINE (3,3-D2)** and any contaminated materials according to your institution's and local regulations for chemical waste. Do not dispose of it down the drain.

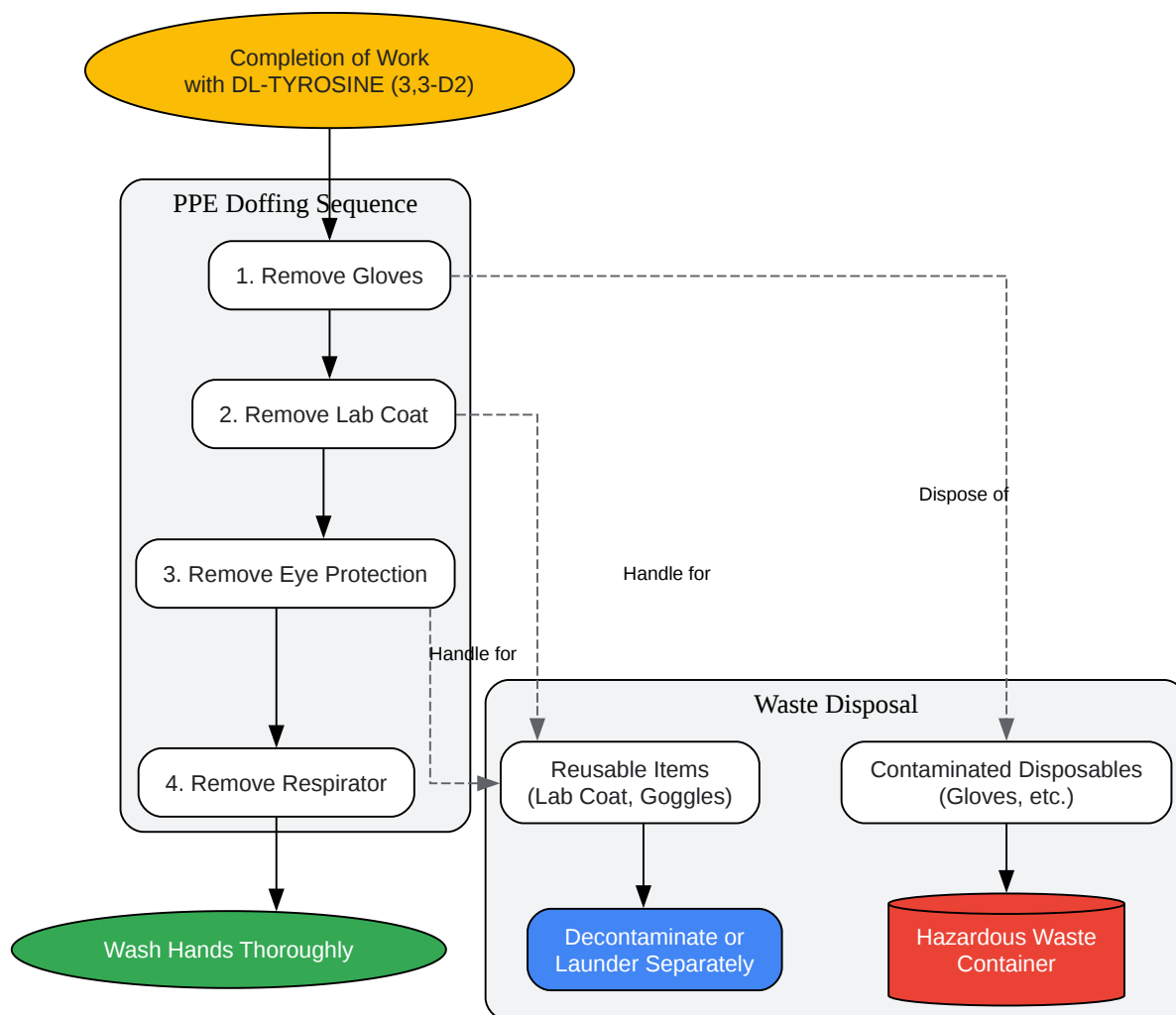
Visual Guides

The following diagrams illustrate the key decision-making and procedural workflows for handling **DL-TYROSINE (3,3-D2)** safely.



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Caption: PPE Selection Workflow for **DL-TYROSINE (3,3-D2)**



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Caption: Disposal Plan for Contaminated PPE

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